

# Polymerization kinetics of Clearfil Photo Posterior

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## Compound of Interest

Compound Name: Clearfil Photo Posterior

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An In-depth Technical Guide on the Polymerization Kinetics of **Clearfil Photo Posterior**

## Introduction

**Clearfil Photo Posterior**, a light-curing, radiopaque composite resin, is specifically designed for restorations in the posterior region.[1] Its clinical success and longevity are intrinsically linked to the extent and rate of its polymerization, a process that transforms the monomer resin matrix into a durable, cross-linked polymer network. Understanding the polymerization kinetics—specifically the degree of conversion (DC)—is paramount for researchers and dental professionals to optimize curing protocols and ensure the material's mechanical properties and biocompatibility. This guide provides a detailed overview of the polymerization kinetics of **Clearfil Photo Posterior**, summarizing key quantitative data, outlining experimental methodologies, and visualizing the workflows involved in its characterization.

## Polymerization Kinetics: Quantitative Data

The degree of conversion (DC) is a critical parameter that quantifies the percentage of carbon-carbon double bonds from the monomer that have been converted into single bonds to form the polymer network. A higher DC is generally associated with superior mechanical properties and lower residual monomer elution. The DC of **Clearfil Photo Posterior** has been evaluated under various light-curing conditions, as detailed in the tables below.

**Table 1: Degree of Conversion with Different Light Curing Units (QTH, LED, PAC)**

Light Source	Curing Time (s)	Mean Degree of Conversion (%)	Key Observations
QTH (Halogen)	40	Data not specified, but higher than LED	QTH light sources resulted in significantly higher DC values compared to LED units for the composites tested in this study. <a href="#">[2]</a> <a href="#">[3]</a>
LED	40	43%	The lowest DC for Clearfil Photo Posterior was observed when cured with an LED light source. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
PAC (Plasma Arc)	10	No significant difference from QTH or LED	-

Source: Gunduz B, et al. (2013).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

**Table 2: Degree of Conversion with Halogen vs. LED Curing Units**

Light Source	Curing Time (s)	Mean Degree of Conversion (%)	Standard Deviation
Halogen	40	47.0	± 3.4
LED	20	46.9	± 1.3

Source: Unal M, et al.[\[6\]](#)

Studies have consistently shown that **Clearfil Photo Posterior** exhibits a lower degree of conversion compared to several other hybrid and microhybrid composites.[2][6] This characteristic may be related to its composition as a 'macrofilled' composite with a high filler content of 84.7% by weight.[2][6]

## Experimental Protocols

The determination of the degree of conversion for dental composites like **Clearfil Photo Posterior** predominantly relies on Fourier Transform Infrared (FTIR) Spectroscopy. This technique provides a direct measurement of the chemical changes occurring during polymerization.

### Methodology: Degree of Conversion Measurement by FTIR Spectroscopy

- Sample Preparation:
  - The composite material is dispensed and placed into a standardized Teflon mold, typically with dimensions of 2 mm in thickness and 5 mm in diameter.[3][4] This ensures consistent sample geometry for analysis.
  - The mold is placed between two transparent Mylar strips to prevent the formation of an oxygen-inhibited layer on the surface and to create a smooth surface for analysis.
- Uncured State Analysis:
  - An initial FTIR spectrum of the uncured composite paste is recorded. This spectrum serves as the baseline ( $T_0$ ) measurement.
  - The absorbance of the aliphatic carbon-carbon double bond ( $C=C$ ) peak is measured at approximately  $1638\text{ cm}^{-1}$ .
  - Simultaneously, the absorbance of an internal standard peak, typically the aromatic carbon-carbon ( $C=C$ ) peak at around  $1608\text{ cm}^{-1}$ , is measured. This aromatic peak originates from the Bis-GMA monomer backbone and its intensity does not change during polymerization.

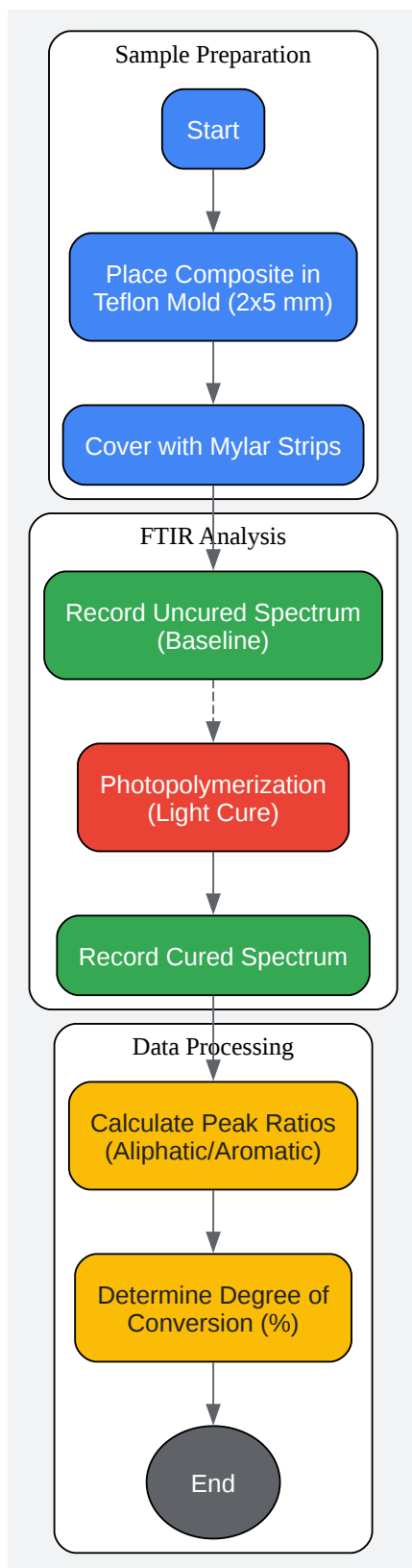
- Photopolymerization (Curing):
  - The sample within the mold is light-cured from the top surface.[\[3\]](#)[\[4\]](#)
  - The emitting tip of the dental curing light is held as close as possible to the sample surface.
  - Specific curing units (e.g., QTH, LED, PAC) are used with defined irradiation times (e.g., 10, 20, or 40 seconds) and light intensities.[\[3\]](#)[\[6\]](#)
- Cured State Analysis:
  - Immediately following the light-curing cycle, a second FTIR spectrum of the now-polymerized sample is recorded.
  - The post-cure absorbance values for both the aliphatic C=C peak ( $1638\text{ cm}^{-1}$ ) and the aromatic internal standard peak ( $1608\text{ cm}^{-1}$ ) are measured.
- Calculation of Degree of Conversion:
  - The degree of conversion is calculated by comparing the ratio of the aliphatic to aromatic peak absorbances before and after curing. The formula used is:

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$$DC (\%) = [1 - (\text{Aliphatic Peak cured} / \text{Aromatic Peak cured}) / (\text{Aliphatic Peak uncured} / \text{Aromatic Peak uncured})] \times 100$$

## Visualizations

The following diagrams illustrate the experimental workflow for determining the polymerization kinetics of **Clearfil Photo Posterior**.



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